

# Controlled release formulation strategies using Levofloxacin hydrate

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## Compound of Interest

Compound Name: *Levofloxacin hydrate*

CAS No.: *138199-72-1*

Cat. No.: *B3047363*

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Application Note: Advanced Controlled Release Formulation Strategies for **Levofloxacin Hydrate**

## Executive Summary

Levofloxacin Hemihydrate, a third-generation fluoroquinolone, exhibits Type I/III BCS characteristics with high solubility in acidic media but pH-dependent precipitation in the intestinal environment. While its 99% bioavailability suggests immediate release is effective, the rapid

(1-2 hours) often correlates with peak-dependent CNS and GI side effects. Furthermore, absorption window studies indicate preferential absorption in the upper gastrointestinal tract.

This guide details two distinct controlled release (CR) strategies designed to maximize therapeutic efficacy:

- **Gastroretentive Floating Matrix System (GRDDS):** To prolong gastric residence time, ensuring drug release occurs in the acidic environment where Levofloxacin solubility is maximal.

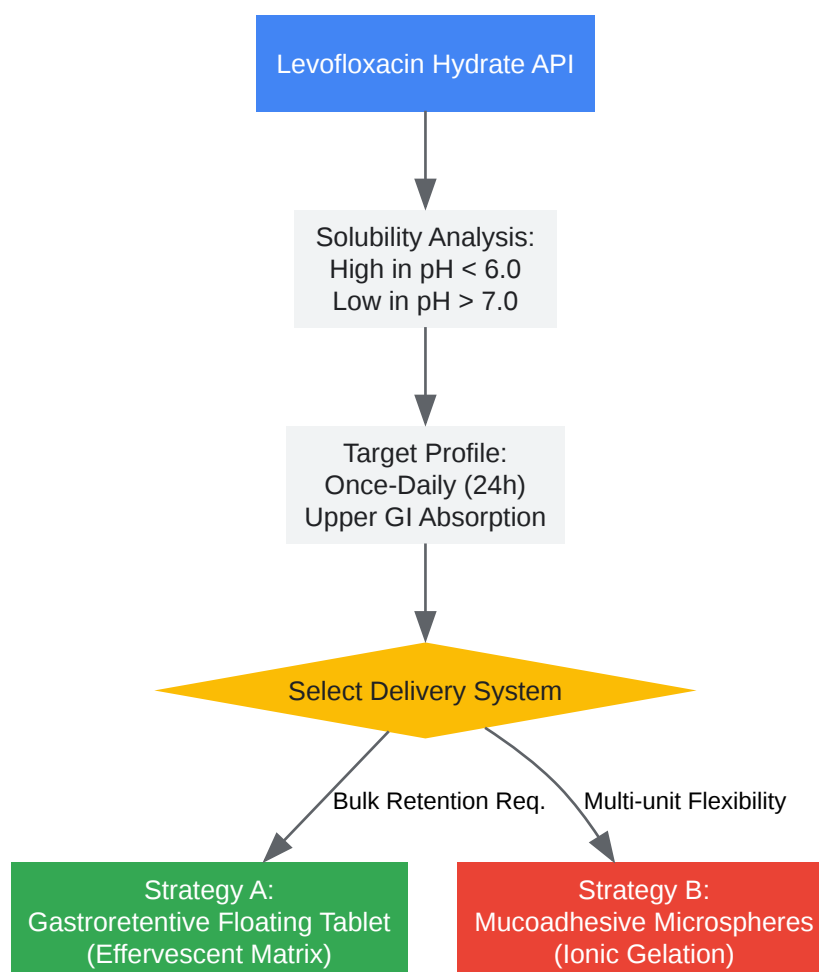
- Mucoadhesive Microspheres: To provide intimate mucosal contact and sustained release via ionic gelation technology.

## Pre-Formulation & Physicochemical Profiling

Before initiating formulation, the specific behavior of **Levofloxacin Hydrate** must be mapped.

- pKa Profile: Amphoteric nature with pKa values at ~5.83 (carboxylic acid) and ~8.75 (piperazinyl amine).
- Solubility Mapping:
  - pH 1.2 - 5.0: Soluble to Freely Soluble (>100 mg/mL).
  - pH 6.7: Maximum solubility (~272 mg/mL).[\[1\]](#)
  - pH > 6.9: Sharp decrease in solubility (~50 mg/mL), posing a risk of precipitation in the distal intestine.
- Implication: A Gastroretentive Strategy is scientifically superior to a standard intestinal release matrix because it retains the drug in the stomach (pH 1.2–2.0) where it remains perfectly solubilized for continuous absorption.

## Formulation Decision Tree



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Figure 1: Decision matrix for selecting the optimal Levofloxacin CR strategy based on physicochemical constraints.

## Protocol A: Gastroretentive Floating Matrix Tablets

Mechanism: This system utilizes a hydrophilic polymer (HPMC) to swell and form a gel barrier, while an effervescent couple (

+ Citric Acid) generates

. The gas entrapment decreases tablet density (

), causing it to float while releasing the drug via diffusion/erosion.

## Formulation Composition (Batch Size: 100 Tablets)

| Ingredient               | Role                               | Qty/Tab (mg)  | Total (g) |
|--------------------------|------------------------------------|---------------|-----------|
| Levofloxacin Hemihydrate | Active API                         | 250.0         | 25.0      |
| HPMC K100M               | Release Retardant (High Viscosity) | 100.0         | 10.0      |
| HPMC K4M                 | Release Retardant (Med Viscosity)  | 50.0          | 5.0       |
| Sodium Bicarbonate       | Gas Generating Agent               | 45.0          | 4.5       |
| Citric Acid (Anhydrous)  | Acidifier for Effervescence        | 15.0          | 1.5       |
| PVP K30                  | Binder                             | 15.0          | 1.5       |
| Magnesium Stearate       | Lubricant                          | 5.0           | 0.5       |
| Talc                     | Glidant                            | 5.0           | 0.5       |
| MCC (Avicel PH102)       | Diluent                            | q.s. to 550mg | q.s.      |

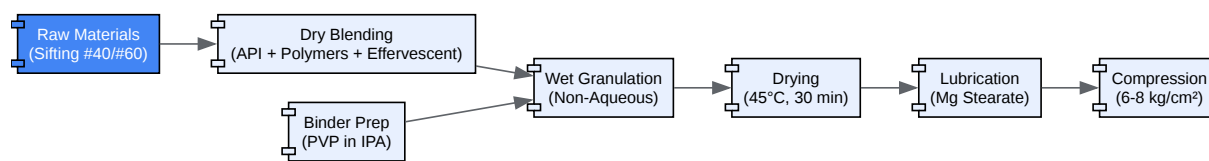
## Manufacturing Protocol: Wet Granulation

Rationale: Direct compression is often poor for Levofloxacin due to static charge and poor flow. Wet granulation ensures uniform content and robust floating lag time.

- Sifting: Pass Levofloxacin, HPMC grades, and MCC through a #40 mesh sieve. Pass Sodium Bicarbonate and Citric Acid through a #60 mesh sieve (critical for uniform gas generation).
- Dry Mixing: Blend the sifted powders (excluding Mg-Stearate/Talc) in a V-cone blender for 15 minutes.
- Granulation:
  - Dissolve PVP K30 in Isopropyl Alcohol (IPA) to form a 10% w/v binder solution. Note: Non-aqueous granulation prevents premature reaction of the effervescent couple.

- Add binder solution slowly to the powder mix until a coherent mass forms.
- Drying: Pass wet mass through #12 sieve. Dry granules at 45°C for 30 minutes (do not exceed 50°C to protect Citric Acid). Moisture content should be 2-3%.
- Sizing: Pass dried granules through #20 sieve.
- Lubrication: Add Mg-Stearate and Talc; blend for 5 minutes.
- Compression: Compress using 12mm round punches.
  - Target Hardness: 6–8 kg/cm<sup>2</sup> (Too hard = long lag time; Too soft = rapid erosion).

## Workflow Visualization



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Figure 2: Wet granulation workflow for Effervescent Floating Tablets.

## Protocol B: Mucoadhesive Microspheres

Mechanism: Ionotropic gelation. Sodium alginate crosslinks with Calcium ions (

) to form an "egg-box" structure, entrapping the drug. A mucoadhesive polymer (Carbopol/HPMC) is added to enhance gastric mucosal retention.

## Formulation Composition

| Ingredient       | Role                 | Ratio/Conc.     |
|------------------|----------------------|-----------------|
| Levofloxacin     | API                  | 1 Part          |
| Sodium Alginate  | Primary Polymer      | 2 Parts         |
| Carbopol 934P    | Mucoadhesive Polymer | 0.5 Parts       |
| Calcium Chloride | Crosslinker          | 5% w/v Solution |
| Acetic Acid      | pH Adjuster          | 1% v/v          |

## Manufacturing Protocol: Ionic Gelation

- **Polymer Dispersion:** Dissolve Sodium Alginate and Carbopol 934P in deionized water under continuous stirring (500 rpm) for 2 hours to ensure complete hydration.
- **Drug Loading:** Disperse Levofloxacin into the polymer solution. Sonicate for 10 minutes to remove air bubbles.
- **Crosslinking Bath:** Prepare a 5% w/v solution containing 1% Acetic Acid.
- **Extrusion:** Using a 22G syringe needle, drop the polymer-drug dispersion into the bath from a height of 5 cm.
  - **Critical Control:** Stir the bath at 200 rpm to prevent bead aggregation.
- **Curing:** Allow beads to cure in the solution for 30 minutes to harden the calcium alginate matrix.
- **Washing & Drying:** Filter beads, wash 3x with distilled water, and air dry at room temperature for 24 hours.

## Analytical Validation & Quality Control

### In-Vitro Dissolution (USP Type II)

- **Apparatus:** USP Type II (Paddle).

- Medium: 900 mL 0.1N HCl (pH 1.2).
- Speed: 50 rpm (Floating tablets require lower speed to avoid artificial breaking).
- Temperature:  $37 \pm 0.5^{\circ}\text{C}$ .[\[2\]](#)[\[3\]](#)
- Sampling: 5 mL at 1, 2, 4, 6, 8, 12, and 24 hours.

## HPLC Assay Method (Stability Indicating)

For precise quantification free from excipient interference:

- Column: C18 (250 x 4.6 mm, 5  $\mu\text{m}$ ) - e.g., Phenomenex Luna or Agilent Zorbax.
- Mobile Phase: Acetonitrile : Water (containing 0.15% Triethylamine, pH adjusted to 3.0 with Phosphoric Acid) [30:70 v/v].
- Flow Rate: 1.0 mL/min.[\[4\]](#)
- Wavelength: 295 nm.
- Retention Time: ~6-8 minutes.

## Floating Properties Evaluation

- Floating Lag Time (FLT): Time required for the tablet to rise to the surface (Target: < 3 minutes).
- Total Floating Time (TFT): Duration the tablet remains buoyant (Target: > 12 hours).

## Data Analysis & Release Kinetics

To validate the release mechanism, fit the dissolution data into the Korsmeyer-Peppas equation:

- : Fickian Diffusion.
- : Non-Fickian (Anomalous) Transport (Combination of diffusion and polymer erosion). This is the target for HPMC matrix systems.

- : Super Case II Transport (Erosion controlled).

## References

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## Sources

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- [4. HPLC Method for Analysis of Levofloxacin | SIELC Technologies \[sielc.com\]](#)
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